

Application Notes and Protocols for Iron Methoxide in Organic Cross-Coupling Reactions

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Compound of Interest

Compound Name: *Iron methoxide*

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These application notes provide a comprehensive overview of the use of **iron methoxide** and related iron-alkoxide species in catalyzing organic cross-coupling reactions. Iron, as an earth-abundant and low-toxicity metal, presents a sustainable alternative to precious metal catalysts like palladium.^[1] While the use of a pre-formed, isolated **iron methoxide** catalyst is not widely documented, its in-situ generation from common iron precursors and alkoxide bases is a key strategy in achieving efficient carbon-carbon and carbon-nitrogen bond formation.

This document details the application of in-situ generated **iron methoxide** in Suzuki-Miyaura, Kumada, and Buchwald-Hartwig type cross-coupling reactions, providing structured data, detailed experimental protocols, and mechanistic diagrams to facilitate their adoption in research and development laboratories.

Data Presentation: Performance in Cross-Coupling Reactions

The following tables summarize the quantitative data from key studies on iron-catalyzed cross-coupling reactions where alkoxide bases, which can generate iron alkoxide species in situ,

were employed.

Table 1: Iron-Catalyzed Suzuki-Miyaura C(sp²)-C(sp³) Cross-Coupling Using a Potassium Alkoxide Base[2][3]

Entry	Aryl Boronic Ester	Alkyl Bromide	Product	Yield (%)
1	3,5-(CF ₃) ₂ C ₆ H ₃ -BNeo	n-Hexyl-Br	3,5-(CF ₃) ₂ C ₆ H ₃ -n-Hexyl	>97
2	4-CF ₃ -C ₆ H ₄ -BNeo	n-Hexyl-Br	4-CF ₃ -C ₆ H ₄ -n-Hexyl	95
3	4-F-C ₆ H ₄ -BNeo	n-Hexyl-Br	4-F-C ₆ H ₄ -n-Hexyl	95
4	3,5-(CF ₃) ₂ C ₆ H ₃ -BNeo	Cyclohexyl-Br	3,5-(CF ₃) ₂ C ₆ H ₃ -Cyclohexyl	91
5	4-CF ₃ -C ₆ H ₄ -BNeo	Cyclohexyl-Br	4-CF ₃ -C ₆ H ₄ -Cyclohexyl	88

Reaction Conditions: 10 mol% (FI)Fe(CH₂SiMe₃)(py) precatalyst, 1.5 equiv. KOEt, Fluorobenzene (0.2 M), 80 °C, 24 h. BNeo = neopentyl glycol boronic ester.[2][3]

Table 2: Iron-Catalyzed Kumada Cross-Coupling of Alkyl Halides with Aryl Grignard Reagents[1]

Entry	Alkyl Halide	Aryl Grignard Reagent	Catalyst (mol%)	Additive	Temp (°C)	Time (h)	Yield (%)
1	n-C ₁₂ H ₂₅ Br	Biphenyl-MgBr	FeCl ₃ (5)	TMEDA	-5	0.5	92.3
2	n-C ₁₀ H ₂₁ Br	Biphenyl-MgBr	FeCl ₃ (5)	TMEDA	-5	0.5	90.1
3	n-C ₈ H ₁₇ Br	Biphenyl-MgBr	FeCl ₃ (5)	TMEDA	-5	0.5	88.5
4	n-C ₆ H ₁₃ Br	Biphenyl-MgBr	FeCl ₃ (5)	TMEDA	-5	0.5	85.2

Reaction Conditions: Alkyl halide (50 mmol), FeCl₃ (5 mol%), biphenylmagnesium bromide (1.3 equiv), TMEDA (1.3 equiv), THF.[\[1\]](#)

Table 3: Iron-Catalyzed Buchwald-Hartwig Type C-N Coupling

Entry	Aryl Halide	Amine	Catalyst (mol%)	Base	Yield (%)
1	3-Iodocarbazole	Diphenylamine	Fe(acac) ₃ (5)	EtMgBr	74
2	3-Iodocarbazole	4-Methoxydiphenylamine	Fe(acac) ₃ (5)	EtMgBr	72
3	5-Bromoindole	Diphenylamine	Fe(acac) ₃ (5)	EtMgBr	85

Note: While this protocol uses a Grignard reagent, the principle of forming an iron-amide/alkoxide intermediate is relevant. The use of NaOtBu as a base in similar iron-catalyzed

aminations has been reported, suggesting the feasibility of an **iron methoxide**-mediated pathway.

Experimental Protocols

The following are detailed protocols for key iron-catalyzed cross-coupling reactions. These procedures are based on established literature and can be adapted for specific research needs.

Protocol 1: Iron-Catalyzed Suzuki-Miyaura Cross-Coupling with a Potassium Alkoxide Base

This protocol describes the cross-coupling of an aryl boronic ester with an alkyl bromide using an iron(II) alkyl precatalyst and potassium ethoxide.^{[2][3]}

Materials:

- (FI)Fe(CH₂SiMe₃)(py) precatalyst (10 mol%)
- Aryl boronic ester (1.0 equiv)
- Alkyl bromide (1.2 equiv)
- Potassium ethoxide (KOEt, 1.5 equiv)
- Anhydrous fluorobenzene
- Anhydrous diethyl ether
- Saturated aqueous NH₄Cl solution
- Anhydrous magnesium sulfate (MgSO₄)
- Silica gel for column chromatography

Procedure:

- **Reaction Setup:** In a nitrogen-filled glovebox, add the $(\text{FI})\text{Fe}(\text{CH}_2\text{SiMe}_3)(\text{py})$ precatalyst, aryl boronic ester, and potassium ethoxide to an oven-dried Schlenk tube equipped with a magnetic stir bar.
- **Solvent and Reagent Addition:** Add anhydrous fluorobenzene to the Schlenk tube, followed by the alkyl bromide.
- **Reaction Execution:** Seal the Schlenk tube and place it in a preheated oil bath at 80 °C. Stir the reaction mixture for 24 hours.
- **Work-up:** After cooling to room temperature, quench the reaction by the addition of saturated aqueous NH_4Cl solution.
- **Extraction:** Extract the aqueous layer with diethyl ether (3 x 20 mL).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel.

Protocol 2: Iron-Catalyzed Kumada Cross-Coupling of Alkyl Halides with Aryl Grignard Reagents

This protocol details the cross-coupling of an alkyl halide with an aryl Grignard reagent using iron(III) chloride as a catalyst precursor.^[1]

Materials:

- Iron(III) chloride (FeCl_3 , 5 mol%)
- Alkyl halide (1.0 equiv)
- Arylmagnesium bromide (1.3 equiv)
- N,N,N',N'-Tetramethylethylenediamine (TMEDA, 1.3 equiv)
- Anhydrous tetrahydrofuran (THF)

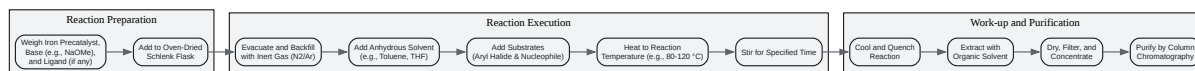
- 1 M Hydrochloric acid (HCl)
- Toluene
- Anhydrous magnesium sulfate (MgSO_4)
- Silica gel for column chromatography

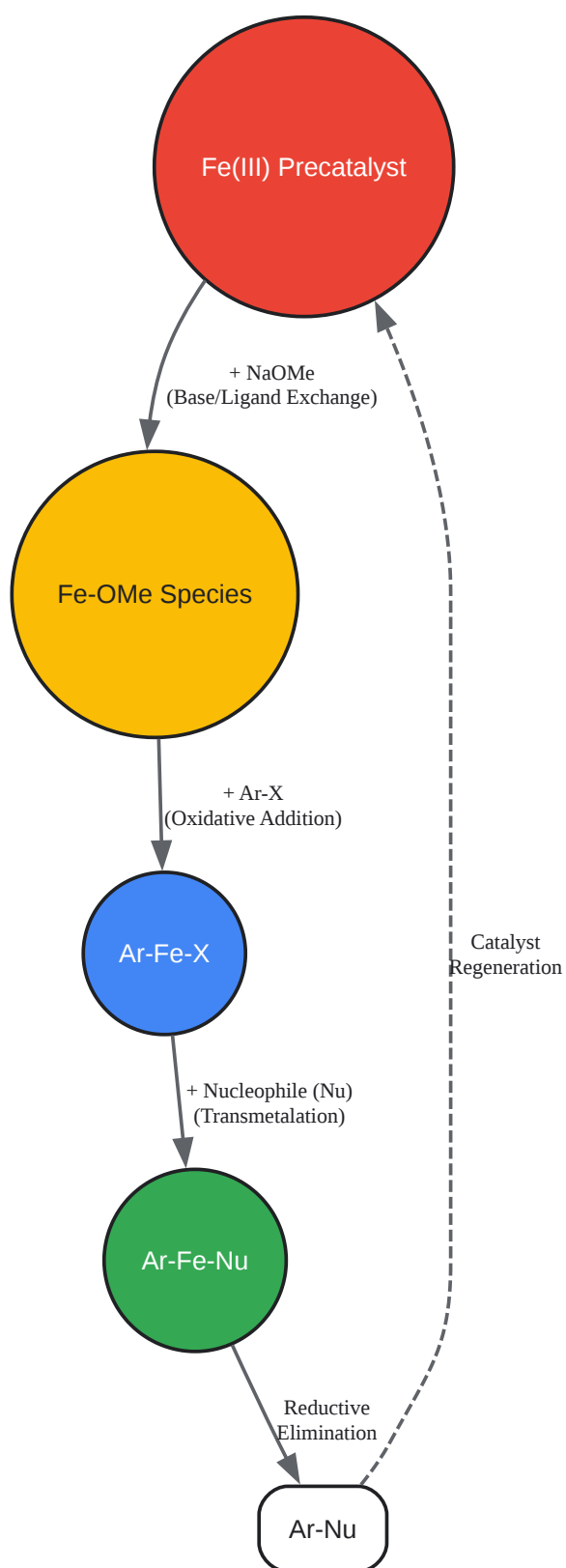
Procedure:

- **Catalyst and Substrate Preparation:** In a flame-dried, nitrogen-purged round-bottom flask, prepare a solution of the alkyl halide and FeCl_3 in THF.
- **Cooling:** Cool the solution to $-5\text{ }^\circ\text{C}$ in an ice-salt bath.
- **Grignard Reagent Addition:** Prepare a mixture of the arylmagnesium bromide and TMEDA in THF and add it dropwise to the cooled solution, maintaining the internal temperature at $-5\text{ }^\circ\text{C}$.
- **Reaction Execution:** Stir the reaction mixture at $-5\text{ }^\circ\text{C}$ for 30 minutes after the addition is complete.
- **Quenching:** Quench the reaction by the addition of 1 M HCl.
- **Extraction:** Extract the aqueous layer with toluene (3 x 15 mL).
- **Drying and Concentration:** Dry the combined organic extracts over anhydrous MgSO_4 , filter, and remove the solvent under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel.

Mandatory Visualizations

The following diagrams illustrate the proposed workflow and catalytic cycle for iron-catalyzed cross-coupling reactions.





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